

CAS number 143-28-2 chemical information

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Compound of Interest

Compound Name: Oleyl alcohol

Cat. No.: B1678992

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Chemical Identification and Properties

Oleyl alcohol, systematically named (9Z)-octadec-9-en-1-ol, is an unsaturated fatty alcohol. It is a colorless to pale yellow oily liquid at room temperature and is found naturally in sources like fish oils.[1][2] It is widely used in the cosmetics industry as an emollient, emulsifier, and thickener in products such as skin creams, lotions, and hair conditioners.[1][3][4] Additionally, it serves as a precursor in the synthesis of surfactants and has been explored for its potential in drug delivery formulations.[1][3][5]

Chemical Identifiers

Identifier	Value
CAS Number	143-28-2
EC Number	205-597-3[2]
IUPAC Name	(9Z)-octadec-9-en-1-ol
Molecular Formula	C ₁₈ H ₃₆ O[3][6]
Synonyms	cis-9-Octadecen-1-ol, (Z)-9-Octadecenol[3]

Physical and Chemical Properties

Property	Value
Molecular Weight	268.48 g/mol [3][6]
Appearance	Colorless to pale yellow oily liquid[1][4]
Melting Point	0-5.0 °C
Boiling Point	207 °C at 13 mmHg
Density	0.849 g/mL at 25 °C
Refractive Index	n _{20/D} 1.457-1.462
Flash Point	170 °C (closed cup)
Water Solubility	Insoluble[1]
Solubility in Other Solvents	Soluble in ethanol and ether[3]

Experimental Protocols

Synthesis of Oleyl Alcohol via Bouveault–Blanc Reduction

A common method for synthesizing **oleyl alcohol** is the Bouveault–Blanc reduction of an oleic acid ester, such as ethyl oleate or butyl oleate, using sodium and an absolute alcohol like ethanol or butanol.[7][8] This method is advantageous as it does not reduce the carbon-carbon double bond.[2]

Materials:

- Ethyl oleate (0.65 mole)[7]
- Absolute ethanol (1.5 L, plus an additional 200 mL)[7]
- Sodium (3.5 gram atoms)[7]
- Water (500 mL, then 1.2 L)[7]
- Diethyl ether[7]

- 1% Potassium hydroxide solution[7]
- Sodium sulfate[7]
- Acetone[7]

Procedure:

- In a 5-liter round-bottomed flask equipped with a reflux condenser, combine 200 g of ethyl oleate and 1.5 L of absolute ethanol.[7]
- Add 80 g of sodium through the reflux condenser at a rate that maintains a vigorous reaction, with occasional shaking of the flask.[7]
- Once the initial reaction subsides, add approximately 200 mL more of absolute ethanol and heat the mixture on a steam bath until all the sodium has reacted.[7]
- Add 500 mL of water and reflux the mixture for 1 hour to saponify any unreacted ester.[7]
- After cooling, add 1.2 L of water.[7]
- Extract the unsaponifiable fraction with diethyl ether.[7]
- Wash the ether extracts first with a 1% potassium hydroxide solution and then with water until the washings are neutral.[7]
- Dry the ether extract over sodium sulfate.[7]
- Remove the ether by distillation and distill the remaining residue through an efficient column to obtain crude **oleyl alcohol**. [7]
- For purification, dissolve 50 g of the crude **oleyl alcohol** in 400 mL of acetone and crystallize at -20°C to -25°C.[7]
- The residue is then recrystallized from 250 mL of acetone at -5°C to remove saturated alcohols.[7]

- The **oleyl alcohol** in the filtrate can be further purified by recrystallization at -60°C to -65°C, followed by distillation.[7]

Synthesis of Iron Oxide Nanoparticles using Oleyl Alcohol

Oleyl alcohol can be used as a co-solvent and stabilizing agent in the synthesis of iron oxide nanoparticles (IONPs).

Materials:

- Iron oleate (1.8 g)[9]
- Oleic acid (0.57 g)[9]
- **Oleyl alcohol** (1.61 g)[9]
- Diphenyl ether (10 g)[9]
- Ethanol[9]
- Toluene and Hexane mixture[9]

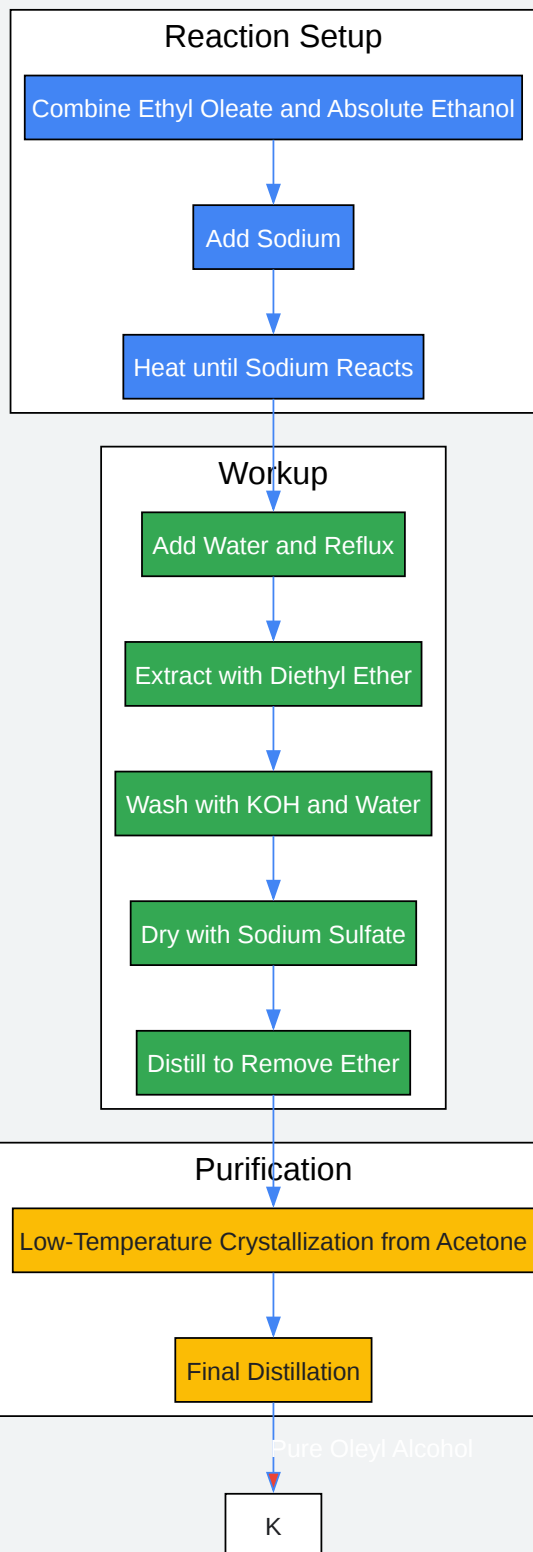
Procedure:

- Combine iron oleate, oleic acid, and **oleyl alcohol** with diphenyl ether in a reaction vessel.[9]
- Heat the mixture to 250 °C with a heating ramp of 10 °C per minute under an inert atmosphere.[9]
- Maintain the temperature at 250 °C for 30 minutes.[9]
- Cool the reaction mixture to room temperature.[9]
- Precipitate the nanoparticles by adding ethanol.[9]
- Collect the nanoparticles by centrifugation.[9]

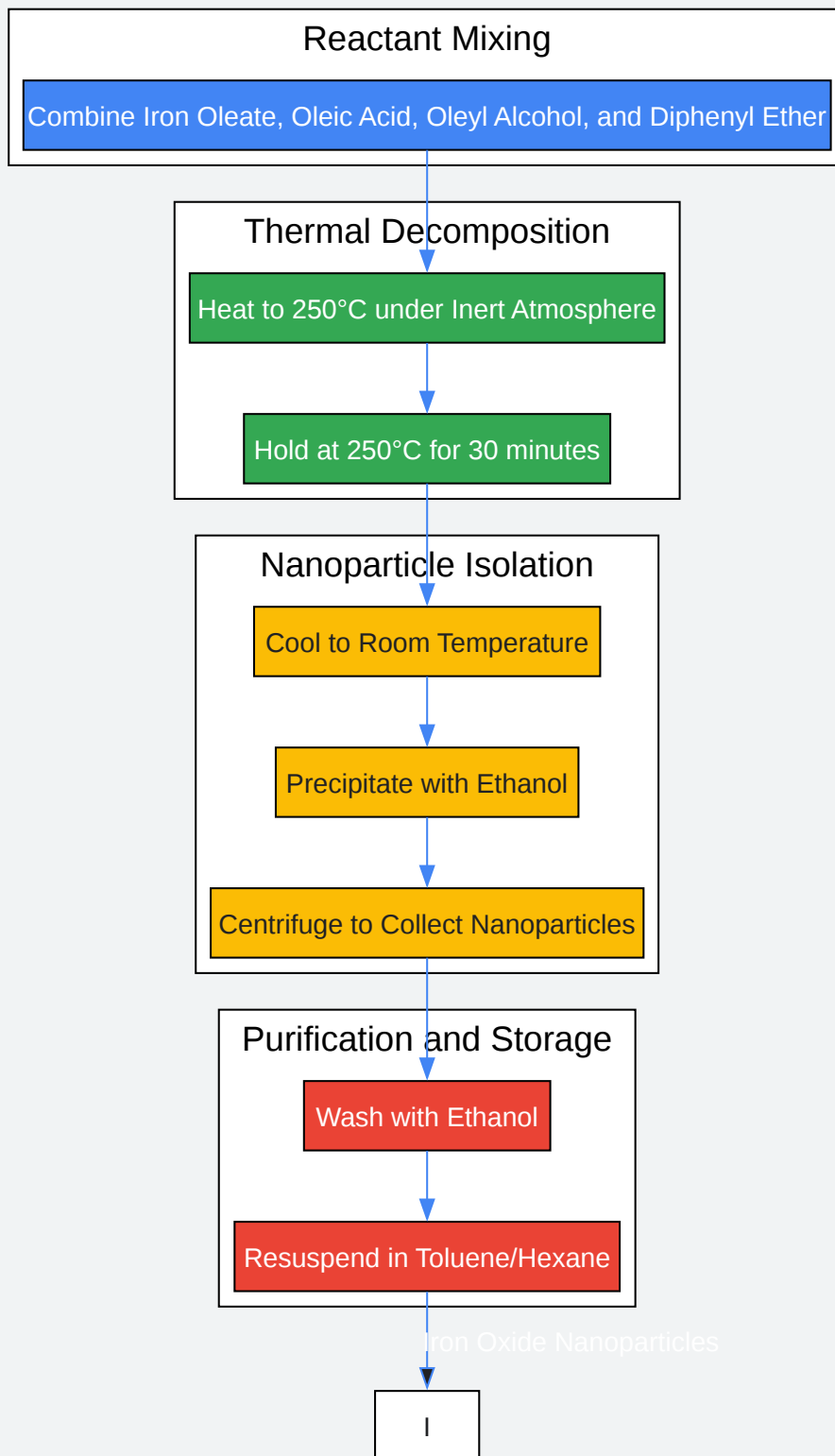
- Wash the product with ethanol and resuspend it in a mixture of toluene and hexane for storage or further use.[9]

Mandatory Visualizations

Workflow for the Synthesis of Oleyl Alcohol

[Click to download full resolution via product page](#)Caption: Workflow for the Synthesis of **Oleyl Alcohol**.

Experimental Workflow for Iron Oxide Nanoparticle Synthesis

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